

Personal protective equipment for handling 4-Isopropylthioxanthone

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Compound of Interest

Compound Name: 4-Isopropylthioxanthone

Cat. No.: B127815

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Essential Safety and Handling Guide for 4-Isopropylthioxanthone

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **4-Isopropylthioxanthone** (ITX) in a laboratory setting. The following guidance is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risk.

Chemical Identifier:

- Name: **4-Isopropylthioxanthone**
- CAS Number: 83846-86-0[1]
- Molecular Formula: C₁₆H₁₄OS[2]
- Molecular Weight: 254.3 g/mol [2]

Hazard Identification and GHS Classification

4-Isopropylthioxanthone is a yellow powder that is not readily miscible with water.[3] While it is a combustible solid, it propagates flame with difficulty.[3] Dust clouds of this chemical may form an explosive mixture with air.[3]

Primary Hazards:

- Acute Toxicity (Oral): Harmful if swallowed.[2] Ingestion of less than 150 grams may be fatal or cause serious health damage.[3]
- Reproductive Toxicity: Suspected of damaging fertility or the unborn child.[1]
- Hazardous to the Aquatic Environment (Long-term): May cause long-lasting harmful effects to aquatic life.[2]
- Eye Irritation: Direct contact may cause transient discomfort, tearing, or redness.[3]
- Skin Contact: Not expected to produce harmful health effects.[3]
- Endocrine Disruption: Identified as a potential endocrine-disrupting compound.[2]

Hazard Statement	GHS Classification
H302	Harmful if swallowed[2]
H361f	Suspected of damaging fertility[1]
H410	Very toxic to aquatic life with long lasting effects
H413	May cause long lasting harmful effects to aquatic life[2]

Precautionary Statement	Description
P201	Obtain special instructions before use.[4]
P202	Do not handle until all safety precautions have been read and understood.[1][4]
P264	Wash hands thoroughly after handling.[2]
P270	Do not eat, drink or smoke when using this product.[2]
P273	Avoid release to the environment.[2][4]
P280	Wear protective gloves/ protective clothing/ eye protection/ face protection.[4]
P301 + P317	IF SWALLOWED: Get medical help.[2]
P308 + P313	IF exposed or concerned: Get medical advice/ attention.[1][4]
P330	Rinse mouth.[2]
P391	Collect spillage.[4]
P405	Store locked up.[1][4]
P501	Dispose of contents/ container to an approved waste disposal plant.[2][4]

Operational Plan: Handling and Exposure Controls

A risk assessment should be conducted before handling **4-Isopropylthioxanthone** to ensure all potential hazards are identified and controlled.

Engineering Controls

- Ventilation: Use only in a well-ventilated area, such as a chemical fume hood, especially when handling the powder form to avoid dust generation.[5]

- Safety Equipment: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[5\]](#)

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **4-Isopropylthioxanthone**:

PPE Category	Specification	Rationale
Respiratory Protection	NIOSH-approved N95 dust mask or higher (e.g., P3 filter). [1] [4]	To prevent inhalation of airborne particles. [4]
Eye and Face Protection	Safety glasses with side shields or chemical goggles. [3] [4] A face shield may be required for splash protection. [6]	To protect eyes from dust particles and potential splashes. [4]
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile, neoprene, or butyl rubber). [3] [4] [6]	To prevent skin contact. [4]
Protective Clothing	Laboratory coat or coveralls. [3] A chemical-resistant apron is recommended when mixing or loading. [3] [6]	To protect skin and personal clothing from contamination.
Footwear	Closed-toe shoes. Chemical-resistant boots or shoe coverings are recommended if there is a risk of spills. [6]	To protect feet from spills.

Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Read and understand the Safety Data Sheet (SDS).

- Weighing and Transfer: Conduct all weighing and transfer operations within a chemical fume hood to minimize dust generation. Use dry, clean-up procedures and avoid creating dust clouds.[\[3\]](#)
- Personal Hygiene: Avoid all personal contact, including inhalation.[\[3\]](#) Do not eat, drink, or smoke in the handling area.[\[5\]](#) Wash hands thoroughly after handling the substance.[\[4\]](#)
- Storage: Store in original, tightly closed containers in a dry, cool, and well-ventilated area.[\[4\]](#) [\[5\]](#) Keep locked up or in an area accessible only to qualified personnel.[\[4\]](#) The material is light and moisture-sensitive.[\[4\]](#) Avoid contact with oxidizing agents.[\[3\]](#)

Emergency Procedures

Emergency Situation	Action
Inhalation	Move the person to fresh air. If breathing is difficult, seek immediate medical attention.[4]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water. [4] If irritation develops, seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[5] Remove contact lenses if present and easy to do.[5] Seek immediate medical attention from an ophthalmologist.[4]
Ingestion	Do NOT induce vomiting.[5] Rinse mouth with water.[5] Seek immediate medical attention.[4]
Spill	For minor spills, remove all ignition sources, clean up immediately using dry procedures to avoid generating dust, and place waste in a suitable, labeled container for disposal.[3] For major spills, evacuate the area and alert emergency responders.[3]
Fire	Use foam, dry chemical powder, or carbon dioxide to extinguish.[3] Firefighters should wear self-contained breathing apparatus and full protective gear.[5]

Disposal Plan

All waste materials must be handled in accordance with local, state, and federal regulations.[3]

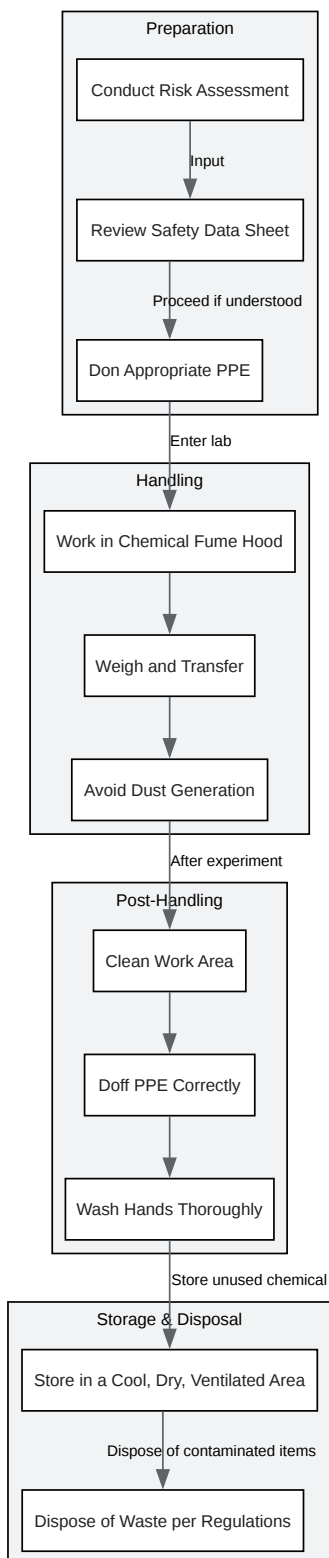
- Chemical Waste: Dispose of **4-Isopropylthioxanthone** and any contaminated materials in a designated, approved waste disposal plant.[4] Do not mix with other waste.[4]
- Container Disposal: Leave the chemical in its original container.[4] Handle uncleaned containers as you would the product itself.[4] Puncture containers to prevent reuse before

sending to an authorized landfill.[3]

- Environmental Precautions: Do not allow the product to enter drains.[4] Collect any spillage.
[4]

Workflow for Handling 4-Isopropylthioxanthone

Workflow for Handling 4-Isopropylthioxanthone



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Caption: Workflow for the safe handling of **4-Isopropylthioxanthone**.

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Address: 3281 E Guasti Rd

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